Application Note: Synthesis of Phosphorylated Threonine Peptides using tert-Butyl Protection

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Compound of Interest	
Compound Name:	*Threonine tert-butyl ester*
CAS No.:	*66748-90-1*
Cat. No.:	*B1605581*

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Executive Summary & Technical Rationale

The synthesis of phosphopeptides containing Threonine (pThr) presents a unique chemical challenge compared to Serine (pSer) or Tyrosine (pTyr). While pTyr is chemically stable, pThr is prone to base-catalyzed

-elimination during the removal of the Fmoc group (typically using Piperidine).

The Challenge: The "Building Block" Trap

In standard Fmoc SPPS, one might expect to use a building block like Fmoc-Thr(PO(OtBu)2)-OH. However, the electron-withdrawing nature of the phosphate group, combined with the steric strain of the tert-butyl groups, makes the

-proton highly acidic. Exposure to 20% Piperidine triggers an E1cB elimination mechanism, ejecting the phosphate and resulting in a dehydrobutyrine species (see Diagram 1).

The Solution: Global Phosphorylation

To utilize tert-butyl protection (which allows for convenient one-step global deprotection with TFA), the phosphate group is introduced post-synthetically on the solid phase. This strategy

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involves:

- Assembling the peptide with Fmoc-Thr(Trt)-OH (Trityl protection).
- Selectively removing the Trityl group.
- Phosphitylating the free hydroxyl with a tert-butyl phosphoramidite.[1]
- Oxidizing the phosphite to a phosphate.[2]
- Global cleavage with TFA.

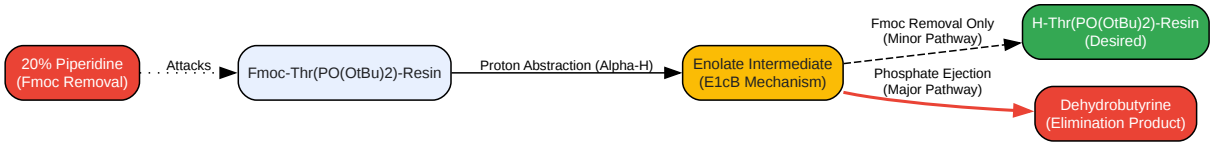
This method bypasses the

-elimination risk entirely because the phosphate group is not present during the repetitive base treatments of chain assembly.

Mechanistic Visualization

Diagram 1: The -Elimination Risk

The following diagram illustrates why standard tert-butyl building blocks fail for pThr during Fmoc removal.



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Caption: Mechanism of base-catalyzed beta-elimination in pThr synthesis. The steric bulk of tBu groups facilitates the leaving group ability of the phosphate, favoring the formation of the double bond (Dehydrobutyrine).

Materials & Reagents

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Reagent Category	Specific Chemical	Function
Building Block	Fmoc-Thr(Trt)-OH	Precursor for the phosphorylation site. Allows orthogonal deprotection.[3]
Phosphitylating Agent	Di-tert-butyl N,N-diisopropylphosphoramidite	Introduces the phosphorus atom with tBu protection.[4]
Activator	1H-Tetrazole (0.45M in MeCN)	Activates the phosphoramidite for coupling to the hydroxyl.
Oxidizer	tert-Butyl Hydroperoxide (tBuOOH)	Oxidizes the intermediate phosphite P(III) to phosphate P(V).
Selective Deprotection	1% TFA in Dichloromethane (DCM)	Removes Trt group without cleaving the peptide from the resin.
Resin	Rink Amide MBHA or Wang Resin	Standard solid support.

Detailed Protocol: Global Phosphorylation Strategy

Phase 1: Peptide Assembly & Selective Deprotection

Objective: Synthesize the full peptide backbone and expose the specific Threonine hydroxyl group for phosphorylation.

- Chain Assembly: Synthesize the peptide using standard Fmoc/tBu protocols (HBTU/DIPEA activation).
    - Critical Step: At the phosphorylation site, couple Fmoc-Thr(Trt)-OH. Do not use Fmoc-Thr(tBu)-OH as the tBu ether is too stable for selective removal.
- Final Fmoc Removal: Remove the N-terminal Fmoc group using 20% Piperidine in DMF.[5] [6]

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- N-Terminal Capping (Optional but Recommended): Acetylate the N-terminus (Ac2O/Pyridine) if the final peptide is to be N-acetylated. If the N-terminus must remain free, protect it with a Boc group (using Boc2O) to prevent phosphitylation of the amine.
- Selective Trityl Removal:
  - Wash resin with DCM (

    min).
  - Treat resin with 1% TFA / 5% TIS / DCM (

    min).
  - Note: The solution will turn yellow (trityl cation). Repeat until the solution is colorless.
  - Wash: Immediately wash with DCM (

    ), then 5% DIPEA/DCM (

) to neutralize, then dry DMF (

).
  - Validation: Perform a Kaiser test. It should be negative (if N-term is capped) or positive (if checking for OH? No, Kaiser checks amines. Use IR or simply trust the Trt removal kinetics).

Phase 2: On-Resin Phosphorylation

Objective: Convert the free Threonine hydroxyl into a tert-butyl protected phosphate.

- Phosphitylation (The Coupling):
  - Dissolve Di-tert-butyl N,N-diisopropylphosphoramidite (10 equiv) and 1H-Tetrazole (30 equiv) in dry DMF/MeCN (1:1).
  - Add to the resin-bound peptide.[2][5][7]
  - Reaction Time: Shake under Argon/Nitrogen for 1 to 2 hours at room temperature.

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- Chemistry: The tetrazole protonates the phosphoramidite, making it susceptible to nucleophilic attack by the Threonine hydroxyl.
- Wash: Wash thoroughly with dry DMF (
) and DCM (
).

- Oxidation (P(III)
  P(V)):
  - Treat the resin with 10-15% t-Butyl Hydroperoxide (tBuOOH) in Decane/Nonane (or THF) for 1 hour.
  - Alternative: 0.1M Iodine in THF/Pyridine/H2O can be used, but tBuOOH is cleaner for this specific application.
  - Wash: Wash with DMF (
    ), DCM (
    ), and MeOH (
). Dry the resin under vacuum.

Phase 3: Global Cleavage & Deprotection

Objective: Cleave the peptide from the resin and remove the tert-butyl groups from the phosphate and side chains simultaneously.

- Cleavage Cocktail: Prepare TFA / TIS / H2O (95:2.5:2.5).
  - Note: Do not use EDT (Ethanedithiol) unless Cysteine is present, as it can sometimes reduce phosphates or interfere with mass spec.
- Reaction: Add cocktail to resin and shake for 2 to 3 hours.

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- Mechanism:[6] The high concentration of TFA cleaves the tert-butyl esters on the phosphate via an acid-catalyzed hydrolysis, releasing the free phosphate group (

).

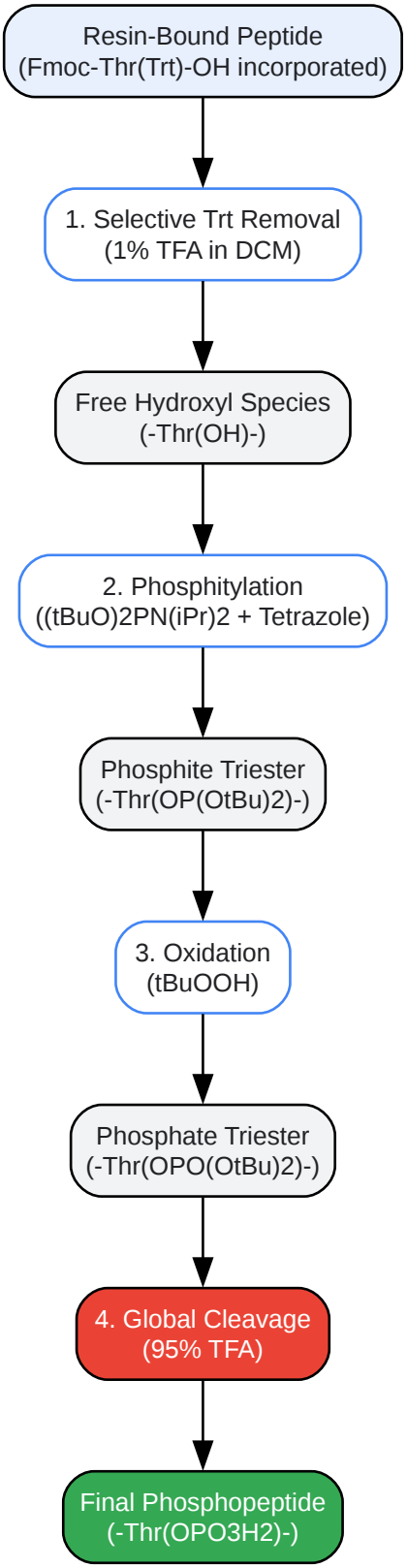
- Workup: Precipitate in cold Diethyl Ether, centrifuge, and lyophilize.

Workflow Visualization

Diagram 2: The Global Phosphorylation Workflow

This flow illustrates the logical progression and chemical transformations.

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Caption: Step-by-step workflow for the Global Phosphorylation strategy, ensuring the phosphate is introduced only after base-labile steps are complete.

Quality Control & Troubleshooting

Observation	Probable Cause	Corrective Action
Mass -80 Da (Missing Phosphate)	Incomplete Phosphitylation	Ensure reagents are dry (water kills phosphoramidites). Increase coupling time or equivalents of Tetrazole.
Mass -18 Da (Dehydration)	-Elimination occurred	Ensure the N-terminus was protected (Boc/Acetyl) before base treatments if doing any post-phosphorylation steps.
Mass +16 Da (Oxidation)	Met/Trp oxidation	Use TIS or Methionine sulfoxide reductase during workup. Unrelated to phosphorylation.
Incomplete Trt Removal	Acid too weak	Repeat 1% TFA washes. Ensure yellow color fades completely.

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